

# Application Note and Protocol for Contact Angle Measurements on Perfluorinated Surfaces

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## Compound of Interest

Compound Name: 1H,1H,2H,2H-Perfluoro-1-decanol

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## Introduction

Perfluorinated polymers, such as Polytetrafluoroethylene (PTFE), Perfluoroalkoxy alkane (PFA), and Fluorinated ethylene propylene (FEP), are widely utilized in research and industry due to their exceptional chemical inertness, low coefficient of friction, and distinct non-stick or hydrophobic properties. These characteristics are a direct result of their low surface energy. The wettability of these surfaces is a critical parameter in numerous applications, including medical devices, non-stick coatings, microfluidics, and self-cleaning surfaces.

Contact angle goniometry is a powerful and prevalent technique for quantifying the wettability of a solid surface by a liquid.<sup>[1][2]</sup> This application note provides a detailed experimental setup and protocols for accurately measuring static, advancing, and receding contact angles on various perfluorinated surfaces using the sessile drop method. The provided guidelines are intended for researchers, scientists, and drug development professionals to ensure reliable and reproducible results.

## Experimental Setup

The primary instrument for contact angle measurement is a contact angle goniometer or an optical tensiometer.<sup>[1][2]</sup> The fundamental setup for the sessile drop method consists of the following components:

- A Precision Liquid Dispensing System: A syringe pump with a fine needle is used to dispense precise and repeatable liquid droplet volumes.<sup>[3][4]</sup> For dispensing low surface tension

liquids, it is recommended to use a needle made of a fluoropolymer like PFA or PTFE to prevent the liquid from wetting the side of the needle.<sup>[5]</sup>

- **A High-Resolution Camera:** A camera with a high-quality lens is required to capture clear profile images of the liquid droplet on the solid surface.<sup>[1]</sup>
- **A Controlled Illumination Source:** A uniform and diffuse backlight is essential to create a high-contrast silhouette of the droplet for accurate edge detection by the analysis software.<sup>[2]</sup>
- **A Sample Stage:** A flat and level stage to hold the perfluorinated surface sample. The stage should have fine x, y, and z-axis adjustments for precise positioning of the sample.<sup>[3]</sup>
- **Vibration Isolation:** The entire setup should be placed on a vibration-damping table to minimize disturbances that could affect the droplet shape and the accuracy of the measurement.
- **Analysis Software:** Specialized software is used to analyze the captured images, automatically detect the baseline and the drop contour, and calculate the contact angle using mathematical models such as the Young-Laplace equation.<sup>[2]</sup>

## Experimental Protocols

### Sample Preparation

Proper sample preparation is crucial for obtaining accurate and reproducible contact angle measurements. The surface of the perfluorinated polymer must be clean and free from any contaminants.

Materials:

- Perfluorinated polymer samples (e.g., PTFE, PFA, FEP sheets or coatings)
- High-purity solvents (e.g., isopropanol, ethanol, or acetone)
- Lint-free wipes
- Pressurized nitrogen or clean, dry air
- Petri dishes or other clean containers for storage

#### Protocol:

- Handle the perfluorinated samples only by their edges, wearing powder-free gloves to avoid transferring oils from the skin.
- Gently clean the surface of the sample with a lint-free wipe soaked in a high-purity solvent like isopropanol or ethanol.[\[3\]](#)
- Rinse the surface thoroughly with the solvent to remove any residues.
- Dry the sample completely using a gentle stream of pressurized nitrogen or clean, dry air.
- Store the cleaned samples in a clean, covered container (e.g., a petri dish) to prevent re-contamination from the environment before measurement.

## Static Contact Angle Measurement (Sessile Drop Method)

The static contact angle is the angle formed by a stationary droplet on a solid surface.[\[6\]](#)

#### Materials:

- Prepared perfluorinated polymer sample
- Contact angle goniometer
- High-purity deionized water or other desired probe liquid
- Syringe with a clean needle

#### Protocol:

- Place the cleaned and dried perfluorinated sample on the goniometer stage and ensure it is level.
- Fill the syringe with the probe liquid, ensuring there are no air bubbles in the syringe or needle.

- Position the syringe needle above the sample surface.
- Carefully dispense a small droplet of the liquid (typically 2-5  $\mu\text{L}$ ) onto the surface.<sup>[7]</sup> The needle should be close to the surface but not touch it during dispensing.
- Withdraw the needle carefully from the vicinity of the droplet.
- Allow the droplet to equilibrate on the surface for a few seconds.
- Capture a clear image of the droplet profile using the goniometer's camera.
- Use the analysis software to determine the contact angle. The software will identify the baseline at the solid-liquid interface and fit a curve to the droplet's shape to calculate the angle at the three-phase contact point.<sup>[2]</sup>
- Repeat the measurement at a minimum of three different locations on the sample surface to ensure statistical relevance and report the average value with the standard deviation.<sup>[8]</sup>

## Dynamic Contact Angle Measurement (Advancing and Receding Angles)

Dynamic contact angles provide information about contact angle hysteresis, which is the difference between the advancing and receding contact angles. Hysteresis is influenced by surface roughness and chemical heterogeneity.<sup>[9][10]</sup>

Protocol:

- Follow steps 1-3 from the static contact angle measurement protocol.
- Dispense a small droplet (e.g., 2  $\mu\text{L}$ ) onto the surface.
- Lower the syringe so that the needle tip is immersed within the droplet.
- Advancing Angle ( $\theta_A$ ): Slowly and at a constant rate, add more liquid to the droplet using the syringe pump. The contact line will advance across the surface. Record the contact angle just as the three-phase contact line begins to move. This is the advancing contact angle.<sup>[9]</sup>

- Receding Angle ( $\theta_R$ ): After measuring the advancing angle, slowly and at a constant rate, withdraw the liquid from the droplet. The contact line will recede. Record the contact angle just as the three-phase contact line begins to retract. This is the receding angle.<sup>[10]</sup>
- Calculate the contact angle hysteresis (CAH) as:  $CAH = \theta_A - \theta_R$ .
- Repeat the measurement at multiple locations on the sample surface.

## Data Presentation

The following tables summarize typical contact angle values for water and other liquids on various perfluorinated surfaces. These values are compiled from literature and serve as a reference. Actual measured values may vary depending on the specific material grade, surface roughness, and cleanliness.

Table 1: Static Contact Angle of Water on Perfluorinated Surfaces

Perfluorinated Polymer	Static Water Contact Angle (°)
PTFE (Polytetrafluoroethylene)	108 - 120 <sup>[11][12][13]</sup>
PFA (Perfluoroalkoxy alkane)	~95 - 106 <sup>[14][15]</sup>
FEP (Fluorinated ethylene propylene)	~109 <sup>[16][17]</sup>

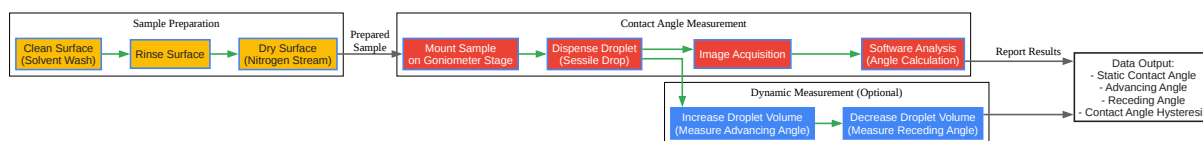
Table 2: Contact Angles of Various Liquids on PTFE

Probe Liquid	Surface Tension (mN/m at 20°C)	Static Contact Angle on PTFE (°)
Water	72.8	~108[18]
Glycerol	63.4	~100[18]
Diiodomethane	50.8	~73
n-Hexadecane	27.5	~46
n-Octane	21.8	~26
Oleic Acid	32.5	~66[19]

Table 3: Advancing and Receding Contact Angles of Water on a Smooth PTFE Surface

Measurement	Contact Angle (°)
Advancing Angle ( $\theta_A$ )	~115 - 120
Receding Angle ( $\theta_R$ )	~85 - 95
Contact Angle Hysteresis (CAH)	~20 - 35

## Mandatory Visualization



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## References

- 1. Sessile drop technique - Wikipedia [en.wikipedia.org]
- 2. Measuring Contact Angles using the Sessile Drop Method - DataPhysics Instruments [dataphysics-instruments.com]
- 3. keylinktech.com [keylinktech.com]
- 4. users.aalto.fi [users.aalto.fi]
- 5. biolinscientific.com [biolinscientific.com]
- 6. researchgate.net [researchgate.net]
- 7. sites.temple.edu [sites.temple.edu]
- 8. Wettability-Controlled Hydrophobic Coating of CMP Component Using PTFE and DLC for Mitigating Slurry Agglomeration and Contamination | MDPI [mdpi.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Receding angle | KRÜSS Scientific [kruss-scientific.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Wettability of polytetrafluoroethylene surfaces by plasma etching modifications | PLOS One [journals.plos.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. 3dinsider.com [3dinsider.com]
- 18. brennen.caltech.edu [brennen.caltech.edu]
- 19. Comparative Study on the Spreading Behavior of Oil Droplets over Teflon Substrates in Different Media Environments - PMC [pmc.ncbi.nlm.nih.gov]

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